

Cyclopent-3-ene-1-carbonyl chloride CAS number and molecular formula.

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Compound of Interest

Compound Name: *Cyclopent-3-ene-1-carbonyl chloride*

Cat. No.: *B1316782*

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Technical Guide: Cyclopent-3-ene-1-carbonyl chloride

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **Cyclopent-3-ene-1-carbonyl chloride**, a specialty chemical intermediate. While detailed experimental protocols and biological pathway associations for this specific molecule are not extensively documented in public literature, this document consolidates available data on its chemical identity and physical properties. Furthermore, it presents general methodologies for its synthesis and typical reactions based on its functional groups, providing a foundational understanding for researchers interested in its potential applications.

Chemical Identity and Properties

Cyclopent-3-ene-1-carbonyl chloride is a carbocyclic compound containing a reactive acyl chloride functional group and a cyclopentene ring. Its fundamental properties are summarized below.

Property	Value
CAS Number	3744-80-7
Molecular Formula	C ₆ H ₇ ClO
Molecular Weight	130.57 g/mol
Synonyms	3-Cyclopentene-1-carbonyl chloride

Data compiled from supplier and chemical database information.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Potential Synthetic Routes and Key Reactions

Detailed, peer-reviewed experimental protocols for the synthesis and reactions of **Cyclopent-3-ene-1-carbonyl chloride** are not readily available. However, based on general principles of organic chemistry, plausible synthetic and reaction pathways can be outlined.

General Synthetic Approach

Acyl chlorides are commonly synthesized from their corresponding carboxylic acids. A general and widely used method is the treatment of the carboxylic acid with a chlorinating agent such as thionyl chloride (SOCl₂) or oxalyl chloride ((COCl)₂). This approach, applied to 3-cyclopentenecarboxylic acid, would be a logical route to obtain **Cyclopent-3-ene-1-carbonyl chloride**.

Experimental Protocol (General Procedure):

- **Reaction Setup:** To a round-bottom flask equipped with a magnetic stirrer, a reflux condenser, and a gas outlet to neutralize HCl gas, add 3-cyclopentenecarboxylic acid and a suitable inert solvent (e.g., dichloromethane or toluene).
- **Addition of Chlorinating Agent:** Slowly add an excess of thionyl chloride or oxalyl chloride to the stirred solution at room temperature. A catalytic amount of N,N-dimethylformamide (DMF) is often added when using oxalyl chloride.
- **Reaction Monitoring:** The reaction mixture is typically stirred at room temperature or gently heated to reflux until the evolution of HCl and/or SO₂ gas ceases. The progress of the

reaction can be monitored by IR spectroscopy (disappearance of the carboxylic acid O-H stretch).

- **Work-up:** After the reaction is complete, the excess chlorinating agent and solvent are removed under reduced pressure (distillation) to yield the crude **Cyclopent-3-ene-1-carbonyl chloride**.
- **Purification:** The product can be purified by vacuum distillation.

Typical Reactions of Cyclopent-3-ene-1-carbonyl chloride

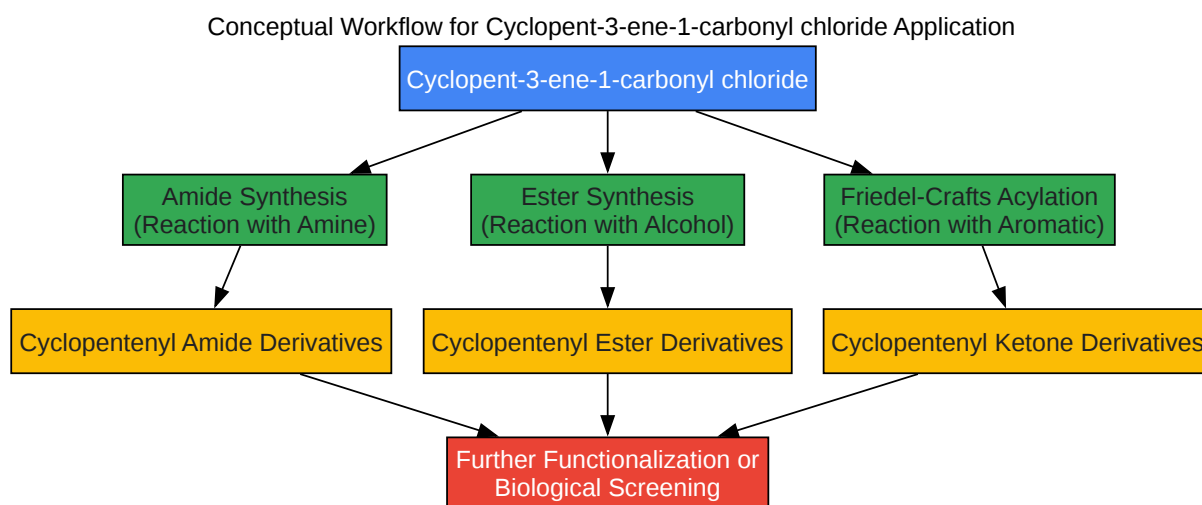
As a reactive acyl chloride, this compound is expected to be a versatile intermediate for the synthesis of various derivatives through nucleophilic acyl substitution.

Table of Potential Reactions:

Reaction Type	Nucleophile	Product Class	General Conditions
Amide Formation	Primary/Secondary Amine	Cyclopentenyl Amide	Aprotic solvent, often with a non-nucleophilic base
Ester Formation	Alcohol	Cyclopentenyl Ester	Aprotic solvent, often with a non-nucleophilic base
Friedel-Crafts Acylation	Aromatic Ring (e.g., Benzene)	Cyclopentenyl Aryl Ketone	Lewis acid catalyst (e.g., AlCl ₃)

Logical Workflow for Application

Given its chemical structure, **Cyclopent-3-ene-1-carbonyl chloride** is logically positioned as a building block in synthetic chemistry. The following diagram illustrates a conceptual workflow for its use in creating more complex molecules, which could be of interest in medicinal chemistry and materials science.



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Conceptual application workflow.

Conclusion

Cyclopent-3-ene-1-carbonyl chloride, with the CAS number 3744-80-7 and molecular formula C_6H_7ClO , is a reactive chemical intermediate. While specific, detailed applications and experimental protocols are not widely published, its chemical nature suggests utility as a precursor for a variety of cyclopentene-containing compounds. The general synthetic and reaction pathways outlined in this guide provide a framework for researchers to explore its potential in the development of novel molecules for drug discovery and other scientific endeavors. Further research into this compound is warranted to fully elucidate its reactivity and potential applications.

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